

2-Pentanethiol safety and handling precautions

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Compound of Interest

Compound Name: 2-Pentanethiol

Cat. No.: B1584482

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An In-depth Technical Guide to **2-Pentanethiol**: Safety and Handling Protocols for Laboratory Professionals

Introduction

2-Pentanethiol (CAS No. 2084-19-7), also known as sec-amyl mercaptan, is an organosulfur compound with the chemical formula $C_5H_{12}S$.^{[1][2][3]} It is a colorless to pale yellow, flammable liquid recognized by its distinct, pungent, and unpleasant odor.^{[1][3][4]} Due to its volatile nature and characteristic aroma, it finds application as a flavoring agent in the food industry.^{[3][4]} However, its flammability and potential health hazards necessitate strict adherence to safety and handling protocols, particularly in research and development settings.

This guide provides comprehensive technical information on the safe handling, storage, and emergency procedures for **2-Pentanethiol**, designed for researchers, scientists, and drug development professionals.

Physical and Chemical Properties

2-Pentanethiol is an alkyl thiol that is slightly soluble in water but soluble in organic solvents like alcohol.^{[2][3][5]} Its physical and chemical properties are critical for understanding its behavior and potential hazards in a laboratory setting.

Property	Value	Source
Molecular Formula	C5H12S	[3][5]
Molecular Weight	~104.22 g/mol	[1][3][5]
Appearance	Colorless to pale yellow liquid	[1][2][3]
Odor	Pungent, unpleasant, sulfuraceous	[1][2][4]
Boiling Point	~114.8°C - 118°C	[1][6]
Melting Point	-169°C	[6]
Flash Point	19°C - 26.67°C (66.20°F - 80°F)	[1][7][8]
Density	~0.823 - 0.832 g/cm ³ at 20°C	[1][3][5][6]
Refractive Index (n _{20/D})	~1.4410 - 1.4520	[5][6][7]
Solubility	Slightly soluble in water; soluble in alcohol	[2][3][5]

Hazard Identification and GHS Classification

2-Pentanethiol is classified as a hazardous substance. It is a highly flammable liquid and vapor that can cause skin, eye, and respiratory irritation.[2][3][5]

Hazard Class	Hazard Category	Hazard Statement
Flammable Liquids	Category 2 / Category 3	H225: Highly flammable liquid and vapour / H226: Flammable liquid and vapour
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation
Acute Toxicity (Inhalation)	Category 4	H332: Harmful if inhaled

Note: GHS classifications may vary slightly between suppliers and regulatory bodies.[\[3\]](#)[\[5\]](#)

Primary Hazards:

- Flammability: Highly flammable, with vapors that can form explosive mixtures with air.[\[9\]](#)[\[10\]](#)
[\[11\]](#) Vapors may travel to a source of ignition and flash back.[\[8\]](#)[\[10\]](#)
- Irritation: Causes irritation to the skin, eyes, and respiratory system.[\[2\]](#)[\[9\]](#)
- Inhalation: May be harmful if inhaled, causing irritation to the mucous membranes and upper respiratory tract.[\[9\]](#) Symptoms can include headache, nausea, and coughing.[\[11\]](#)
- Ingestion: May be harmful if swallowed.[\[9\]](#)
- Stench: Possesses a strong, unpleasant odor.[\[9\]](#)

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is essential to minimize risk.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
[\[8\]](#)[\[12\]](#)[\[13\]](#)

- Use explosion-proof electrical, ventilating, and lighting equipment.[10][12][13]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[13]

Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling **2-Pentanethiol**.

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield conforming to OSHA 29 CFR 1910.133 or European Standard EN166.[8][9][13]
Skin Protection	Compatible, chemical-resistant gloves (e.g., nitrile rubber).[9] Wear appropriate protective clothing to prevent skin exposure.[8][14]
Respiratory Protection	A government-approved respirator (e.g., NIOSH/MSHA approved) should be used if exposure limits are exceeded or if irritation is experienced.[8][9][14]

Handling Procedures

- Keep away from heat, sparks, open flames, and other ignition sources.[2][13] No smoking is permitted in the handling area.[2][12]
- Ground and bond containers and receiving equipment to prevent static electricity discharge.[2][8][13]
- Use only non-sparking tools.[8][12][13]
- Avoid contact with skin, eyes, and clothing.[8]
- Avoid breathing vapors or mist.[13]
- Wash hands thoroughly after handling.[2]

Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[2\]](#)[\[13\]](#)
- Keep in a designated flammables area.[\[8\]](#)[\[13\]](#)
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.[\[9\]](#)[\[11\]](#)[\[13\]](#)
- Storage under a nitrogen atmosphere can help maintain product quality by preventing oxidation.[\[3\]](#)[\[13\]](#)

Emergency Procedures

Rapid and appropriate response is critical in the event of an emergency.

First-Aid Measures

Immediate medical attention is often required.[\[14\]](#)

Exposure Route	First-Aid Protocol
Inhalation	Remove the person to fresh air and keep them at rest. If not breathing, give artificial respiration. If breathing is difficult, administer oxygen. Seek immediate medical attention.[9][12]
Skin Contact	Immediately take off all contaminated clothing. Flush the skin with copious amounts of water for at least 15 minutes. Wash the affected area with soap and water. Seek medical attention.[9][12][13]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, making sure to separate the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[9][12]
Ingestion	Do NOT induce vomiting. If the person is conscious, wash out their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[9][12]

Fire-Fighting Measures

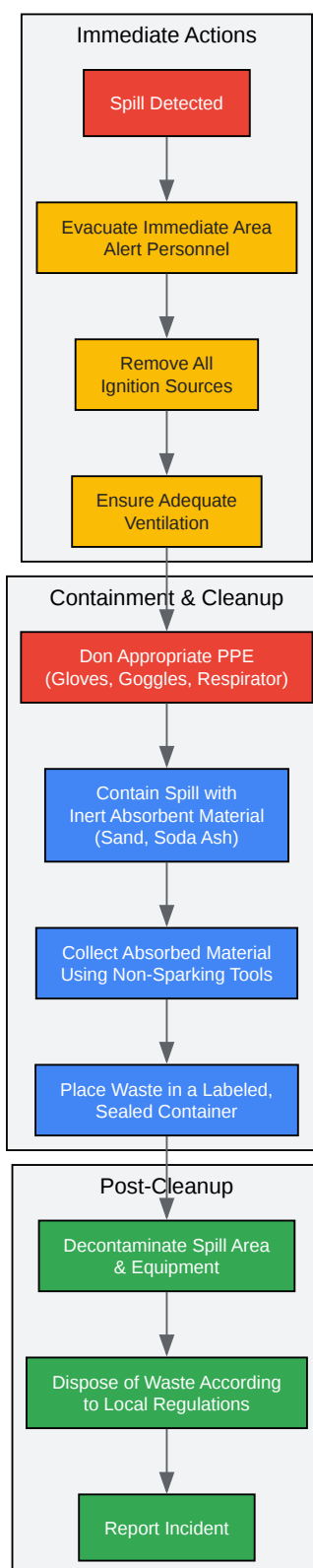
- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[9][10][15]
- Specific Hazards: The substance is highly flammable.[9] Vapors are heavier than air and can form explosive mixtures.[8][11] Burning may produce toxic and irritating fumes, including carbon monoxide, carbon dioxide, and sulfur oxides.[9][11]
- Protective Actions: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[8][9][10] Use water spray to cool fire-exposed containers.[8]

Accidental Release Measures

A systematic approach is required to safely manage spills.

- **Personal Precautions:** Immediately remove all sources of ignition.^[13] Evacuate personnel from the area. Ensure adequate ventilation.^[14] Avoid breathing vapors. Wear the appropriate PPE as described in Section 3.2.
- **Environmental Precautions:** Prevent the substance from entering drains, sewers, or waterways.^[16]
- **Containment and Cleanup:** For small spills, cover with a dry, inert absorbent material such as sand, dry lime, or soda ash.^[9] Use non-sparking tools to collect the material and place it in a suitable, covered container for disposal.^{[9][13]} After the material has been collected, ventilate the area and wash the spill site.^[9]

The following diagram outlines the logical steps for responding to an accidental release.



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Caption: Logical workflow for responding to an accidental **2-Pentanethiol** spill.

Toxicological Information

While detailed toxicological studies for **2-Pentanethiol** are not extensively available in the provided results, the primary concerns are acute toxicity through inhalation and irritation to the skin, eyes, and respiratory system.^{[2][9]} It is classified as harmful if inhaled and causes serious irritation upon contact.^{[5][9]}

No specific LD50 or LC50 data for **2-Pentanethiol** (CAS 2084-19-7) was available in the consulted resources.

Transport and Disposal Information

Transport

2-Pentanethiol is regulated for transport due to its flammability.

Regulation	UN Number	Proper Shipping Name	Hazard Class	Packing Group
DOT (US)	UN1993	Flammable liquid, n.o.s.	3	II / III

Note: Transport information can vary. Always consult the latest regulations.^[9]

Disposal

Disposal of **2-Pentanethiol** and its contaminated materials must be conducted in accordance with all applicable federal, state, and local environmental regulations.^[13] Contact a licensed professional waste disposal service to dispose of this material. Do not allow the chemical to enter drains.

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